

# Introduction: The Strategic Importance of the Indoline Scaffold

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## Compound of Interest

Compound Name: 4-Methoxyindoline hydrochloride

Cat. No.: B1463134

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In the landscape of modern medicinal chemistry, the indoline scaffold represents a "privileged structure"—a molecular framework that is recurrently found in a multitude of biologically active compounds. Its rigid, bicyclic nature provides a well-defined three-dimensional orientation for appended functional groups, facilitating precise interactions with biological targets such as enzymes and receptors. **4-Methoxyindoline hydrochloride** (CAS No: 90609-70-4) is a crucial derivative of this scaffold, valued by researchers and drug development professionals as a versatile building block.<sup>[1][2]</sup>

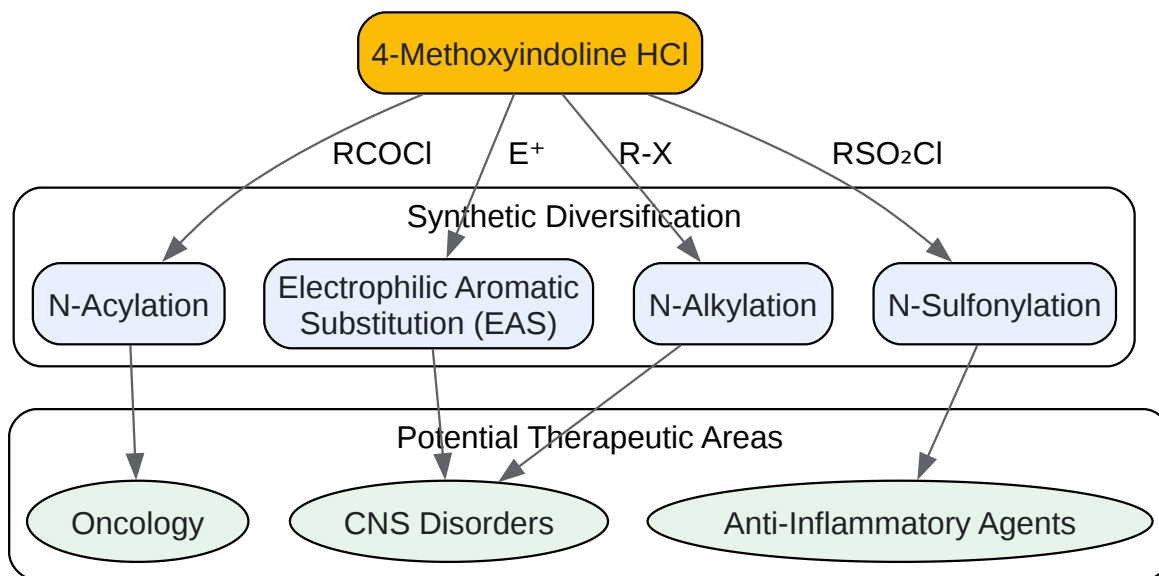
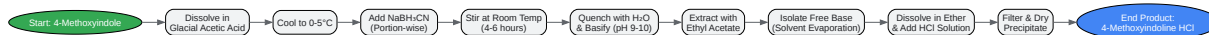
The strategic placement of a methoxy group at the 4-position significantly influences the electronic properties of the aromatic ring, while the hydrochloride salt form enhances aqueous solubility and stability, making it highly amenable to a wide range of synthetic transformations and biological assays.<sup>[1][2]</sup> This guide serves as a technical resource, consolidating the core physicochemical properties, synthesis methodologies, applications, and handling protocols for **4-Methoxyindoline hydrochloride**, providing a foundation for its effective utilization in research and development.

## Physicochemical and Structural Characteristics

A precise understanding of a compound's properties is the bedrock of its application. **4-Methoxyindoline hydrochloride** is an off-white to tan crystalline powder.<sup>[1][3]</sup> Its key identifiers and properties are summarized below. The hydrochloride salt form is critical for improving the compound's handling and solubility profile compared to its free base, a common strategy in pharmaceutical development to enhance bioavailability.<sup>[2]</sup>

Property	Value	Source(s)
CAS Number	90609-70-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	4-methoxy-2,3-dihydro-1H-indole;hydrochloride	<a href="#">[2]</a> <a href="#">[5]</a>
Synonyms	4-Methoxy-2,3-dihydro-1H-indole HCl	<a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>12</sub> ClNO	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	185.65 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Off-white to tan crystalline powder	<a href="#">[1]</a> <a href="#">[3]</a>
Canonical SMILES	<chem>COC1=CC=CC2=C1CCN2.Cl</chem>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
InChI Key	GCXLPTAZQUESGK-UHFFFAOYSA-N	<a href="#">[2]</a> <a href="#">[3]</a>
Storage	Store at 0-8 °C, in a cool, dry place under an inert atmosphere	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>

Structural Diagram:



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